

3-Nitrosalicylic Acid: A Comprehensive Technical Guide on its Discovery and History

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Compound of Interest

Compound Name: 3-Nitrosalicylic acid

Cat. No.: B120594

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For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Nitrosalicylic acid, a derivative of salicylic acid, has been a compound of interest in various chemical and industrial applications since its initial synthesis. This technical guide provides an in-depth overview of the discovery, history, and evolving synthesis methodologies of **3-Nitrosalicylic acid**. It includes a detailed compilation of its physicochemical and spectral properties, presented in easily comparable tabular formats. Furthermore, this guide outlines key experimental protocols for its preparation and features graphical representations of historical and modern synthetic workflows, offering a valuable resource for researchers and professionals in the fields of chemistry and drug development.

Introduction

3-Nitrosalicylic acid (3-NSA), systematically named 2-hydroxy-3-nitrobenzoic acid, is an aromatic organic compound. Historically, its primary significance has been as a crucial intermediate in the synthesis of various other chemicals, including dyes and pharmaceuticals. The introduction of a nitro group onto the salicylic acid backbone significantly alters its chemical properties, paving the way for a range of further chemical transformations. This guide delves into the historical context of its discovery and the progression of its synthesis, providing a detailed repository of its chemical and physical data.

Discovery and History

The history of **3-Nitrosalicylic acid** is intrinsically linked to the broader exploration of nitration reactions on aromatic compounds in the late 19th and early 20th centuries. While a definitive first synthesis is not readily apparent in early literature, a notable early method for its preparation was documented in "Systematic Organic Chemistry" by W. M. Cumming in 1937. This method, which involves the nitration of salicylic acid using sodium nitrite and sulfuric acid, represents a significant milestone in the documented history of this compound.

Early synthetic efforts were often hampered by a lack of regioselectivity, leading to the co-production of the isomeric 5-nitrosalicylic acid, which presented significant purification challenges.^{[1][2]} The direct nitration of salicylic acid with a mixture of nitric acid and sulfuric acid also yields both the 3- and 5-nitro isomers.^[3] Over the years, research has focused on improving the regioselectivity of the nitration and developing more efficient purification methods to isolate the desired 3-nitro isomer. This has led to the development of modern synthetic protocols with significantly higher yields and purity.

Physicochemical and Spectral Data

A comprehensive understanding of the physicochemical and spectral properties of **3-Nitrosalicylic acid** is essential for its application in research and synthesis. The following tables summarize key quantitative data for this compound.

Table 1: Physicochemical Properties of **3-Nitrosalicylic Acid**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ NO ₅	[4]
Molecular Weight	183.12 g/mol	[4]
CAS Number	85-38-1	[4]
Appearance	Yellowish crystals	[3]
Melting Point	148 °C (anhydrous)	[3]
123 °C (monohydrate)	[3]	
228 °C	[5]	
Solubility	Slightly soluble in water; freely soluble in alcohol, benzene, chloroform, ether.	[3]
pKa	Data not readily available in searched sources	

Table 2: Spectral Data of **3-Nitrosalicylic Acid**

Technique	Key Data Points	Source(s)
¹ H NMR	See detailed interpretation in literature.	
¹³ C NMR	See detailed interpretation in literature.	
Infrared (IR)	See detailed interpretation in literature.	
Mass Spectrometry (MS)	See detailed interpretation in literature.	

Experimental Protocols

The synthesis of **3-Nitrosalicylic acid** has evolved over time, with various methods offering different advantages in terms of yield, purity, and safety. Below are detailed methodologies for key historical and modern experimental protocols.

Historical Synthesis via Nitration with Sodium Nitrite (Cumming, 1937)

This method, while historically significant, is notable for its use of sodium nitrite and sulfuric acid.

Materials:

- Salicylic acid: 100 g
- Sodium nitrite: 130 g
- Water: 150 ml
- Sulfuric acid (d=1.52 g/ml): 1200 ml

Procedure:

- A mixture of salicylic acid and sodium nitrite is prepared in water.
- Concentrated sulfuric acid is slowly added to the mixture while maintaining the temperature at 10-15 °C.
- After 4 hours, the mixture is warmed to 50 °C and then allowed to stand until the evolution of nitrous fumes ceases.
- The reaction mass is then warmed on a water bath.
- Upon cooling, crystals of **3-nitrosalicylic acid** separate out.
- The crystals are filtered, washed, and recrystallized twice from water.

Yield: 64%^[5]

Modern Improved Synthesis

More recent methods have focused on improving the regioselectivity and yield of the 3-nitro isomer. A notable example involves the use of a phase transfer catalyst. While specific details can vary, a general workflow is described below.

Materials:

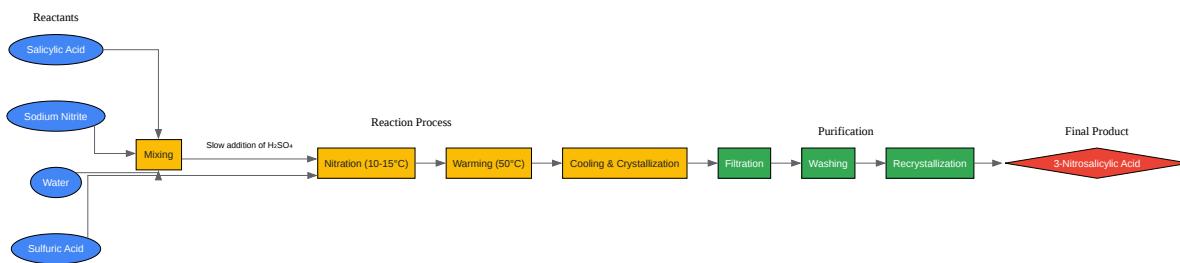
- Salicylic acid
- Nitrating agent (e.g., nitric acid, an alkyl nitrate)
- Sulfuric acid (catalyst)
- Phase transfer catalyst (e.g., a quaternary ammonium salt)
- Organic solvent (e.g., dichloromethane)
- Water

Procedure:

- Salicylic acid is dissolved in a suitable organic solvent.
- The phase transfer catalyst and sulfuric acid are added to the mixture.
- The nitrating agent is added dropwise at a controlled temperature.
- The reaction is stirred for a specified period to ensure complete conversion.
- The organic layer is separated, washed with water, and dried.
- The solvent is evaporated to yield a mixture of 3- and 5-nitrosalicylic acids.
- The isomers are then separated, often by fractional crystallization of their salts, to yield pure **3-nitrosalicylic acid**.

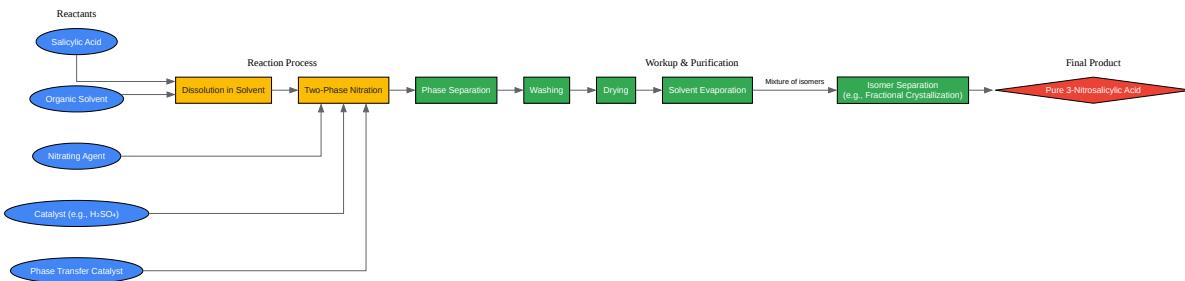
Mandatory Visualizations

As **3-Nitrosalicylic acid** is primarily a synthetic intermediate and not known to be directly involved in biological signaling pathways, the following diagrams illustrate the experimental workflows for its synthesis, highlighting the historical and a generalized modern approach.



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*Historical Synthesis Workflow for **3-Nitrosalicylic Acid**.*

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*Generalized Modern Synthesis Workflow for **3-Nitrosalicylic Acid**.*

Conclusion

3-Nitrosalicylic acid, a compound with a rich history in synthetic organic chemistry, continues to be a relevant molecule for various applications. From early, less selective nitration methods to modern, more controlled syntheses, the journey of this compound reflects the advancements in chemical synthesis and purification techniques. This guide has provided a comprehensive overview of its discovery, historical context, and key technical data, serving as a valuable resource for researchers and professionals. The detailed experimental protocols and workflow

diagrams offer practical insights into its preparation, facilitating its use in ongoing and future research and development endeavors.

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